

An In-depth Technical Guide to 2,5-Dimethoxyterephthalaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dimethoxyterephthalaldehyde

Cat. No.: B1268428

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2,5-Dimethoxyterephthalaldehyde**, focusing on its core physicochemical properties. The information is presented to support research and development activities where this compound is of interest.

Core Molecular Data

2,5-Dimethoxyterephthalaldehyde is an organic compound characterized by an aromatic benzene ring substituted with two methoxy groups and two aldehyde functional groups.^[1] This structure makes it a subject of interest for various applications in organic synthesis, materials science, and medicinal chemistry.^[1]

The fundamental molecular properties of **2,5-Dimethoxyterephthalaldehyde** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

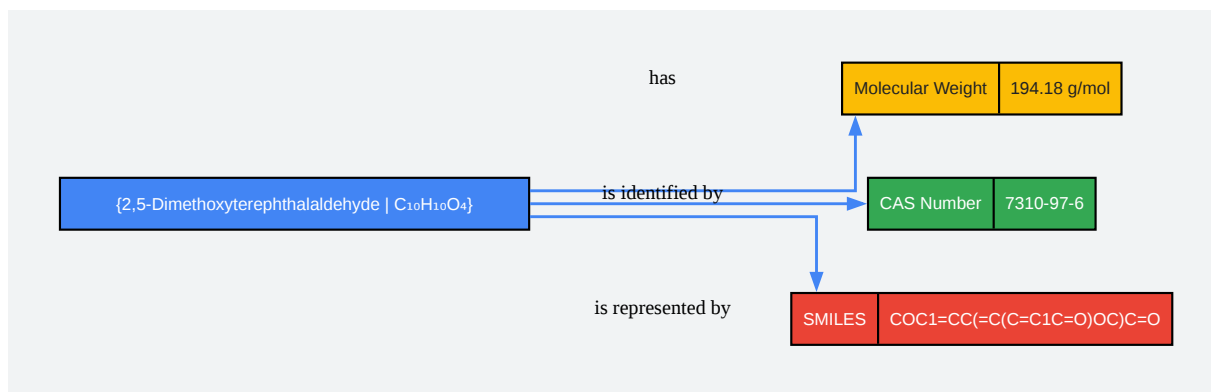
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₄	[2] [3] [4]
Molecular Weight	194.18 g/mol	[2] [3] [4]
IUPAC Name	2,5-dimethoxyterephthalaldehyde	[2]
CAS Number	7310-97-6	[3] [4]
Canonical SMILES	<chem>COC1=CC(=C(C=C1C=O)OC)C=O</chem>	[2] [3] [4]

Physicochemical Properties

2,5-Dimethoxyterephthalaldehyde typically appears as a white to yellow crystalline solid.[\[1\]](#)
[\[5\]](#) It is soluble in organic solvents like dichloromethane but has lower solubility in water.[\[1\]](#) The presence of two reactive aldehyde groups makes it a valuable precursor in various condensation reactions.[\[1\]](#)

Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental identifiers.



[Click to download full resolution via product page](#)

Caption: Relationship between **2,5-Dimethoxyterephthalaldehyde** and its key identifiers.

Experimental Protocols

While this document does not detail specific experimental use-cases, a common protocol for the characterization of this compound involves:

- Purity Analysis (Gas Chromatography - GC):
 - Method: A sample is dissolved in a suitable organic solvent. An aliquot is injected into a gas chromatograph equipped with a capillary column (e.g., DB-5 or equivalent) and a flame ionization detector (FID).
 - Conditions: The temperature program is ramped to ensure the separation of the analyte from any impurities or residual solvent.
 - Outcome: Purity is determined by the area percentage of the main peak corresponding to **2,5-Dimethoxyterephthalaldehyde**.^[5]
- Structural Confirmation (Nuclear Magnetic Resonance - NMR):

- Method: A sample is dissolved in a deuterated solvent (e.g., CDCl_3). ^1H NMR and ^{13}C NMR spectra are acquired.
- Expected ^1H NMR signals: Resonances corresponding to the aldehydic protons, aromatic protons, and methoxy protons are observed. For example, in CDCl_3 , expected signals include singlets for the aldehydic protons (~10.50 ppm), aromatic protons (~7.26 ppm), and methoxy protons (~3.95 ppm).[6]
- Outcome: The chemical shifts, integration, and coupling patterns confirm the molecular structure.[5][6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 7310-97-6: 2,5-Dimethoxy-1,4-benzenedicarboxaldehyde [cymitquimica.com]
- 2. 2,5-Dimethoxyterephthalaldehyde | $\text{C}_{10}\text{H}_{10}\text{O}_4$ | CID 606648 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,5-Dimethoxyterephthalaldehyde | 7310-97-6 | FD66165 [biosynth.com]
- 4. chemscene.com [chemscene.com]
- 5. 2,5-Dimethoxyterephthalaldehyde | 7310-97-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. 2,5-DIMETHOXYTEREPHTHALALDEHYDE | 7310-97-6 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,5-Dimethoxyterephthalaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268428#2-5-dimethoxyterephthalaldehyde-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com